

Application Notes and Protocols for Plasma Diagnostics in Heliotron Experiments

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Compound of Interest

Compound Name: *Heliotron*

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These application notes provide a detailed overview of the key plasma diagnostic techniques employed in **Heliotron J**, a helical-axis **heliotron** device. The following sections offer insights into the fundamental principles, experimental setups, and operational protocols for diagnosing critical plasma parameters. The quantitative data is summarized for comparative analysis, and experimental workflows are visually represented to facilitate a comprehensive understanding.

Thomson Scattering: Electron Temperature and Density Profiles

Thomson scattering is a primary diagnostic for measuring the local electron temperature (T_e) and electron density (n_e) profiles in the plasma. This technique relies on the scattering of a high-power laser beam by the plasma electrons. The spectral broadening of the scattered light is directly related to the electron temperature, while the total scattered light intensity is proportional to the electron density.

Quantitative Data

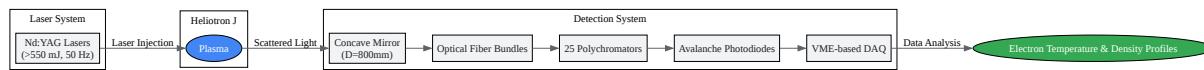
Parameter	Value	Reference
Measurable Electron Temperature Range	10 eV to 10 keV	[1][2]
Measurable Electron Density Range	$> 5 \times 10^{18} \text{ m}^{-3}$	[1][2]
Spatial Resolution	~10 mm	[1][2][3]
Number of Spatial Points	25	[1][2][3]
Temporal Resolution (Time Interval)	10 ms	[1][2][3]
Laser System	Two high-repetition Nd:YAG lasers	[1][2][3]
Laser Energy	$> 550 \text{ mJ}$ at 50 Hz	[1][2][3]
Scattering Angle	20° (obliquely backscattered)	[1][2]
Collection Optics Solid Angle	~100 msr	[1][3]

Experimental Protocol

- Laser Injection: Two high-repetition Nd:YAG lasers are fired into the **Heliotron J** vacuum vessel. The laser beam is injected from a port located obliquely downward and travels upward through the plasma.[2]
- Scattering: The laser photons scatter off the plasma electrons.
- Light Collection: The scattered light is collected by a large concave mirror (D=800 mm, f/2.25) with a solid angle of approximately 100 msr.[1][3]
- Signal Transmission: The collected light is transferred via optical fiber bundles to a series of polychromators.[3]
- Spectral Analysis: Each polychromator uses interference filters to separate the scattered light into different wavelength channels.[3]

- Detection: Avalanche photodiodes (APDs) within the polychromators detect the light in each wavelength channel.[3]
- Data Acquisition: The signals from the APDs are amplified by fast preamplifiers and then digitized and recorded by a VME-based data acquisition system.[3]
- Profile Reconstruction: By analyzing the spectral distribution and intensity of the scattered light at 25 spatial points, the time evolution of the electron temperature and density profiles can be reconstructed.[1][3]

Experimental Workflow



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Caption: Workflow for Thomson Scattering measurements in **Heliotron J**.

Interferometry: Electron Density Measurement

Interferometry is a standard and reliable technique for measuring the line-integrated electron density of the plasma.[4][5] It works by comparing the phase shift of an electromagnetic wave that passes through the plasma with a reference wave that does not. This phase shift is directly proportional to the electron density along the beam path.

Quantitative Data

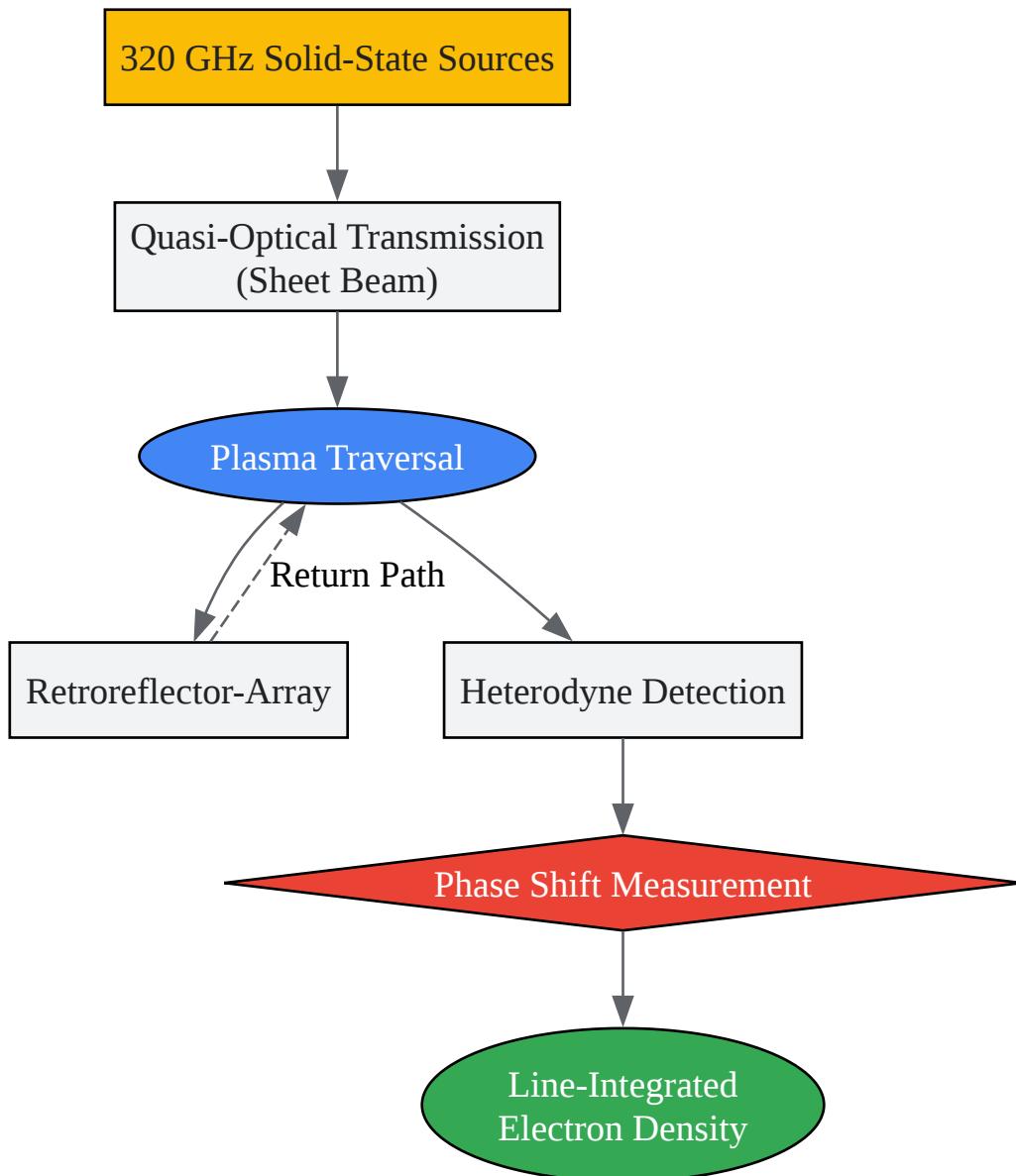
Parameter	Value	Reference
System Type	Multi-channel 320 GHz solid-state source interferometer	[4][6]
Frequency	320 GHz	[6]
Measurement Channels	> 5	[6]
Target Density Range	High-density plasmas (up to $\sim 1 \times 10^{20} \text{ m}^{-3}$)	[4][6]
Optical Scheme	Heterodyne Michelson interferometer	[6]

Experimental Protocol

- Beam Generation: Two solid-state oscillators are used as sources, one with a fixed frequency of 320 GHz and the other with a tunable frequency (312-324 GHz), to create a heterodyne system.[6]
- Beam Transmission: Quasi-optical techniques, including off-axis parabolic mirrors, are used to transmit and shape the beam. The beam is elongated vertically to form a sheet beam for multi-channel measurements.[6]
- Plasma Interaction: The sheet beam is injected into the **Heliotron J** vacuum chamber and passes through the plasma.
- Reflection: The beam is reflected by a retroreflector-array installed on the inner wall of the vacuum chamber. This array is designed to suppress beam refraction caused by the plasma. [6]
- Recombination and Detection: The reflected beam is combined with the reference beam, and the resulting interference pattern is detected.
- Phase Shift Analysis: The phase difference between the probing and reference beams is measured. This phase shift is then used to calculate the line-integrated electron density.

- Density Profile: By using a multi-channel system, a profile of the electron density can be inferred.

Logical Relationship



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Caption: Logical flow of the interferometer diagnostic.

Spectroscopy: Impurity Transport and Ion Temperature

Spectroscopic diagnostics are crucial for understanding impurity content, transport, and ion temperature in the plasma. By analyzing the light emitted from the plasma at various wavelengths, one can identify different ion species and determine their temperature and density.

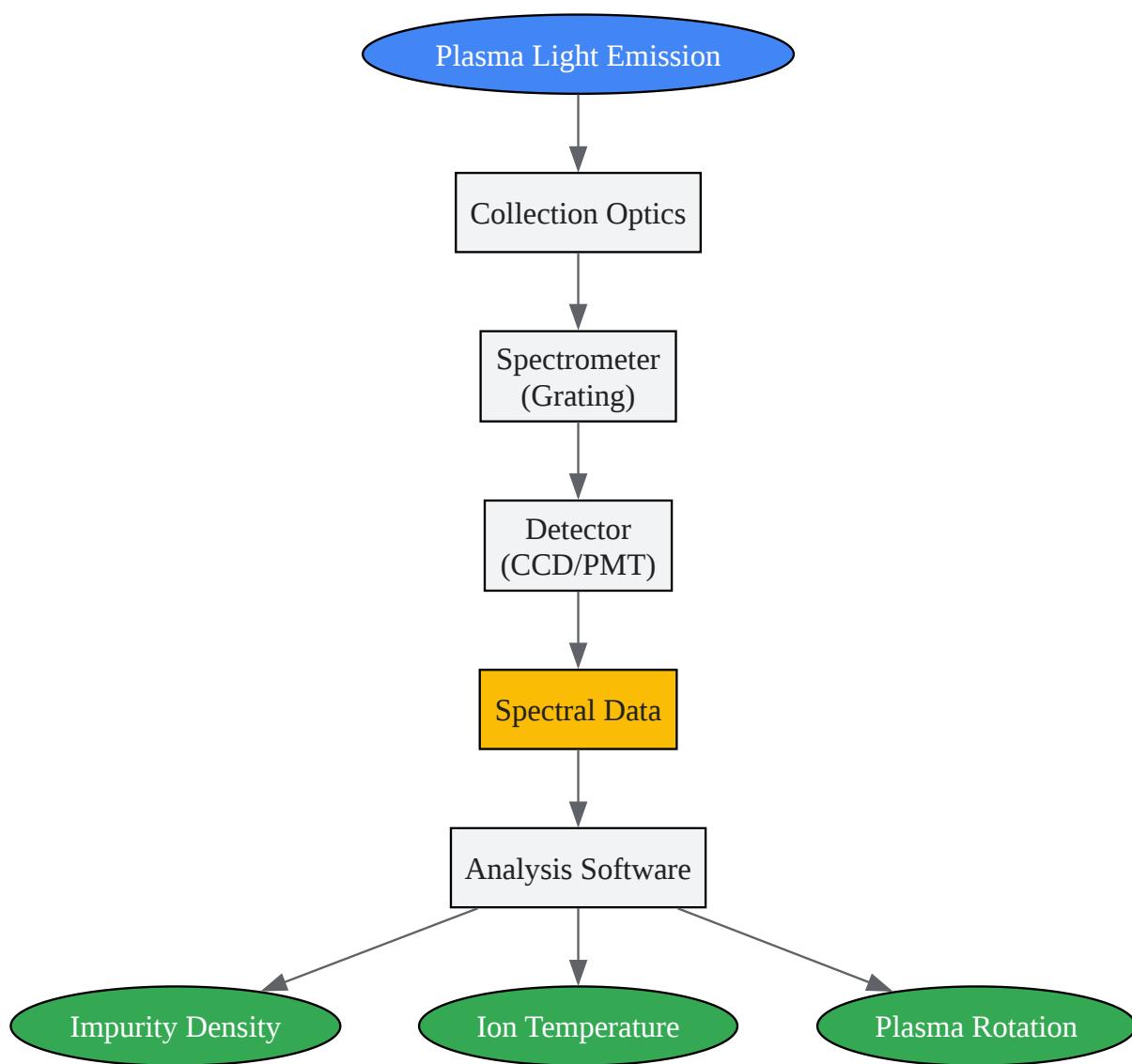
Key Spectroscopic Techniques and Applications

- **Visible Spectroscopy:** Used to measure the brightness distribution of line emissions from ionized light impurities and to determine the effective ionic charge (Z_{eff}) from visible bremsstrahlung.[7][8]
- **VUV/EUV Spectroscopy:** A flat-field extreme ultraviolet (EUV) spectrometer is used for the quantitative analysis of core impurities.[8] This allows for the study of high-Z impurities.
- **Charge Exchange Recombination Spectroscopy (CXRS):** By observing the light emitted from impurity ions after they have undergone charge exchange with neutral beam particles, the ion temperature and velocity can be determined.[9]
- **Beam Emission Spectroscopy (BES):** Used to measure density fluctuations in the plasma.[9]

Experimental Protocol (General)

- **Light Collection:** Light from the plasma is collected using appropriate optics (e.g., lenses, mirrors) and guided to the spectrometer.
- **Wavelength Dispersion:** A grating within the spectrometer disperses the incoming light into its constituent wavelengths.
- **Detection:** A detector, such as a charge-coupled device (CCD) or a photomultiplier tube array, records the intensity of the light at each wavelength.
- **Spectral Analysis:** The resulting spectrum is analyzed to identify spectral lines corresponding to specific elements and their ionization states.
- **Parameter Derivation:** From the line broadening (Doppler broadening), line intensity, and line shifts, parameters such as ion temperature, impurity density, and plasma rotation can be derived.

Signaling Pathway for Impurity Analysis



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Caption: Information pathway for spectroscopic diagnostics.

Magnetic Diagnostics: Plasma Equilibrium and Stability

Magnetic diagnostics are essential for determining the macroscopic properties of the plasma, such as its position, shape, current, and stored energy.[10][11] These diagnostics measure the magnetic fields and fluxes produced by the plasma and external coils.

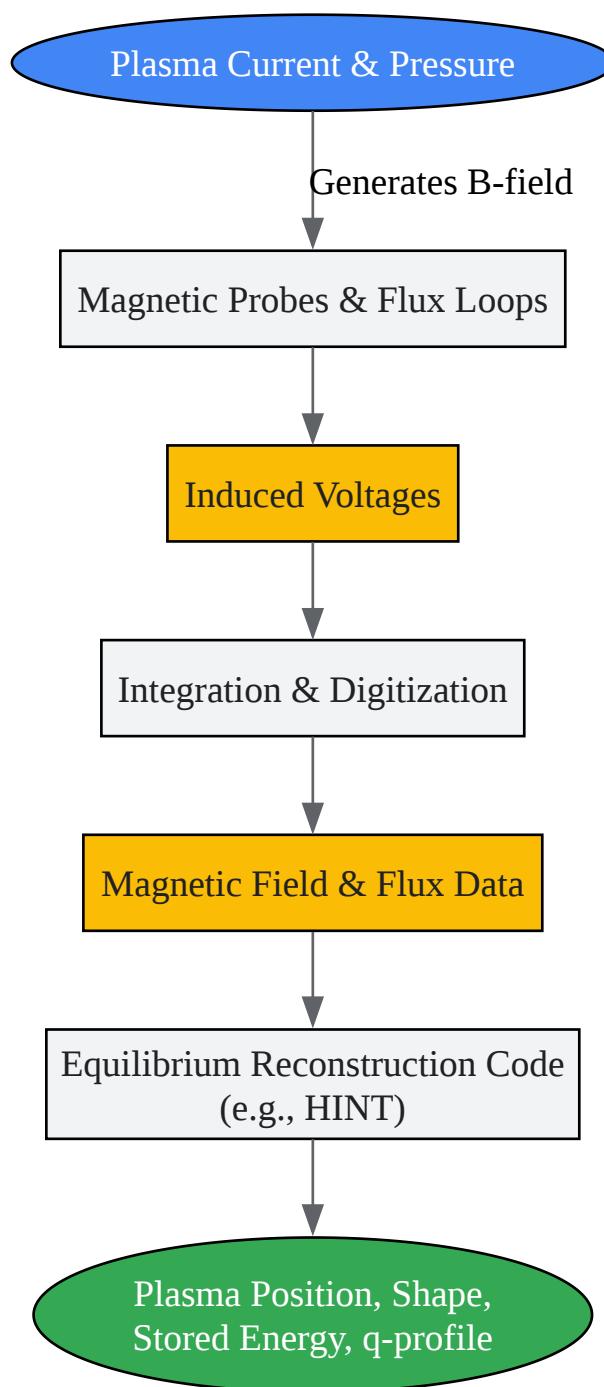
Key Magnetic Diagnostic Components

- Magnetic Probes (Mirnov Coils): Small coils located around the vacuum vessel to measure the local magnetic field.[11] They are used to determine the plasma position and shape and to study magnetohydrodynamic (MHD) instabilities.
- Flux Loops: Loops of wire that measure the change in magnetic flux, which can be related to the plasma current and position.[12]
- Diamagnetic Loops: A pair of loops used to measure the diamagnetic effect of the plasma, which is a reduction in the toroidal magnetic field due to the plasma pressure. This measurement provides the total stored energy of the plasma.[10]

Experimental Protocol

- Signal Induction: Changes in the magnetic field and flux due to the plasma induce voltages in the magnetic probes and flux loops.
- Signal Integration: The signals from the probes and loops are typically integrated over time to obtain the magnetic field and flux, respectively.
- Data Acquisition: The integrated signals are digitized and recorded.
- Equilibrium Reconstruction: The magnetic measurements are used as input for equilibrium reconstruction codes (e.g., HINT, EFIT) which solve the Grad-Shafranov equation to determine the magnetic flux surfaces and plasma profiles.[11][13]

Logical Relationship for Equilibrium Reconstruction



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Caption: Logical flow for magnetic equilibrium reconstruction.

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